

Review of 4-(Carboxymethyl)phenylboronic acid pinacol ester literature

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-(Carboxymethyl)phenylboronic acid pinacol ester

Cat. No.: B1364592

[Get Quote](#)

An In-depth Technical Guide to **4-(Carboxymethyl)phenylboronic acid pinacol ester** for Researchers and Drug Development Professionals

Introduction: A Versatile Building Block in Modern Chemistry

4-(Carboxymethyl)phenylboronic acid pinacol ester, also known as 2-(4-(4,4,5,5-Tetramethyl-1,3,2-dioxaborolan-2-yl)phenyl)acetic acid, is a bifunctional organoboron compound that has emerged as a cornerstone reagent in organic synthesis and medicinal chemistry. Its structure uniquely combines a stable arylboronic ester with a reactive carboxylic acid moiety, offering a powerful handle for molecular construction. This guide provides a comprehensive overview of its properties, stability, synthesis, and critical applications, with a focus on the underlying principles that govern its utility for researchers in drug discovery and development.

The key to its widespread use lies in the pinacol ester group, which serves as a robust protecting group for the otherwise unstable boronic acid.^[1] Boronic acids are prone to dehydration to form cyclic trimers (boroxines) and can undergo protodeboronation, leading to reduced reactivity and inconsistent results. The 4,4,5,5-tetramethyl-1,3,2-dioxaborolane ring system effectively shields the boron atom, rendering the compound significantly more stable, easier to handle, and suitable for extended storage.^{[1][2]}

Physicochemical Properties and Characterization

Understanding the fundamental properties of a reagent is critical for its effective application. **4-(Carboxymethyl)phenylboronic acid pinacol ester** is a white to off-white solid at room temperature.^[3] Its key properties are summarized below.

| Property | Value | Reference |
|-------------------|---|-----------|
| CAS Number | 797755-07-8 | [3][4][5] |
| Molecular Formula | C ₁₄ H ₁₉ BO ₄ | [3][4][6] |
| Molecular Weight | 262.11 g/mol | [3][4] |
| Melting Point | 165-170 °C | [3] |
| Appearance | Solid | [3] |
| SMILES String | CC1(C)OB(OC1(C)C)c2ccc(C=O)cc2 | [3] |
| InChI Key | FNLWHBHWDXCWHV-UHFFFAOYSA-N | [3] |

Standard characterization involves techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy to confirm the proton and carbon framework and Mass Spectrometry (MS) to verify the molecular weight.

Caption: Chemical structure of **4-(Carboxymethyl)phenylboronic acid pinacol ester**.

The Critical Role of the Pinacol Ester: Stability and Reactivity

The decision to use a boronic acid pinacol ester instead of the corresponding free boronic acid is a strategic one, rooted in the principles of chemical stability. The pinacol group confers significant advantages that streamline synthesis and improve reproducibility.

- Enhanced Stability: Pinacol esters are less susceptible to moisture and air, simplifying handling and weighing procedures.^[1] This stability translates to a longer shelf life, which is

crucial for laboratory inventory management.[1]

- Suppression of Side Reactions: The protection of the boronic acid moiety prevents the formation of boroxine anhydrides, ensuring that the active species is present in a well-defined and monomeric form for reaction.[1]
- Controlled Reactivity: While stable to storage and purification (including silica gel chromatography), the pinacol ester can be readily hydrolyzed *in situ* under the basic conditions typical of cross-coupling reactions to generate the active boronic acid species needed for the catalytic cycle.[7] This "on-demand" generation of the reactive species contributes to cleaner reactions and higher yields.[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbinno.com [nbinno.com]
- 2. researchgate.net [researchgate.net]
- 3. 4-(カルボキシメチル)フェニルボロン酸ピナコールエステル 95% | Sigma-Aldrich [sigmaaldrich.com]
- 4. file.medchemexpress.com [file.medchemexpress.com]
- 5. boronmolecular.com [boronmolecular.com]
- 6. Buy 4-(Carboxymethyl)phenylboronic acid pinacol ester | 797755-07-8 [smolecule.com]
- 7. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Review of 4-(Carboxymethyl)phenylboronic acid pinacol ester literature]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1364592#review-of-4-carboxymethyl-phenylboronic-acid-pinacol-ester-literature>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com